

A Comparative Guide to ^{182}Hf - ^{182}W Dating: Validation Against Other Chronometers

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Compound of Interest

Compound Name: *Tungsten-182*

Cat. No.: *B076582*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the ^{182}Hf - ^{182}W dating system with other established geochronometers. Experimental data and detailed methodologies are presented to offer a comprehensive validation of this critical tool in early solar system chronology.

The ^{182}Hf - ^{182}W isotopic system is a powerful short-lived chronometer used to date events in the first ~60 million years of our solar system's history, such as planetary core formation and differentiation.^[1] Its utility stems from the distinct geochemical behaviors of Hafnium (Hf), a lithophile element, and Tungsten (W), a moderately siderophile element.^[2] This guide compares the ^{182}Hf - ^{182}W system with other key radiometric dating methods, including the Uranium-Lead (U-Pb), Lead-Lead (Pb-Pb), Samarium-Neodymium (Sm-Nd), and Aluminum-Magnesium (Al-Mg) systems, providing a critical assessment of its accuracy and reliability.

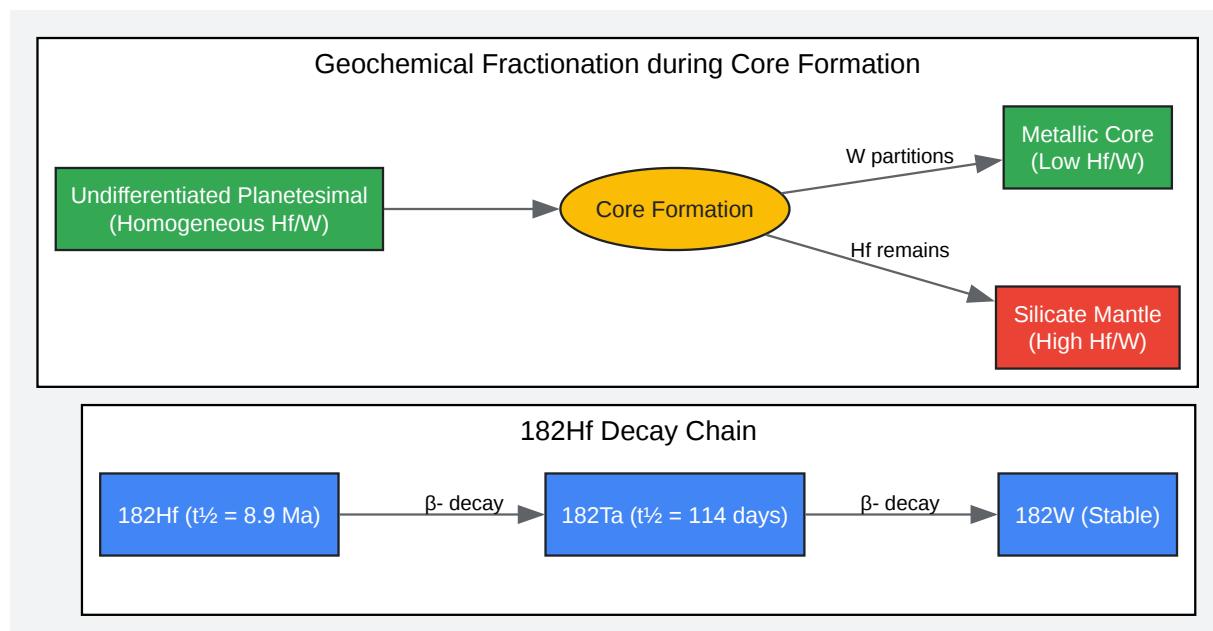
Data Presentation: Comparative Chronology of Early Solar System Materials

The following table summarizes published age data for various meteorites and their components, offering a direct comparison between the ^{182}Hf - ^{182}W chronometer and other dating methods applied to the same materials. Ages are typically expressed in millions of years (Ma) after the formation of Calcium-Aluminum-rich Inclusions (CAIs), which are considered the oldest solids in the solar system.

Sample Type	Meteorite	182Hf-182W Age (Ma after CAIs)	Other Chronometer Age (Ma)	Chronometer	Reference(s)
CAI	Allende (CV3)	Defines initial Solar System 182Hf/180Hf	4567.30 ± 0.16	U-Pb	[3]
CAI	NWA 2364 (CV3)	Consistent with other CAIs	4568.22 ± 0.17	Pb-Pb	[4]
Angrite	D'Orbigny	4.8 ± 0.6	4562.5 ± 0.3	Pb-Pb	[3][5]
Angrite	Sahara 99555	4.8 ± 0.6	4562.89 ± 0.15	Pb-Pb	[5]
Eucrite	Juvinas	-	4560 ± 80	Sm-Nd	
Eucrite Parent Body	-	Hf-W isochron age of 4563.2 ± 1.4 Ma	-	-	[6]
Chondrules	Acfer 059 (CR)	-	4564.7 ± 0.6	Pb-Pb	[7]
Pallasite	Brenham	Formation within a few Ma after CAIs	-	Mn-Cr	[8]

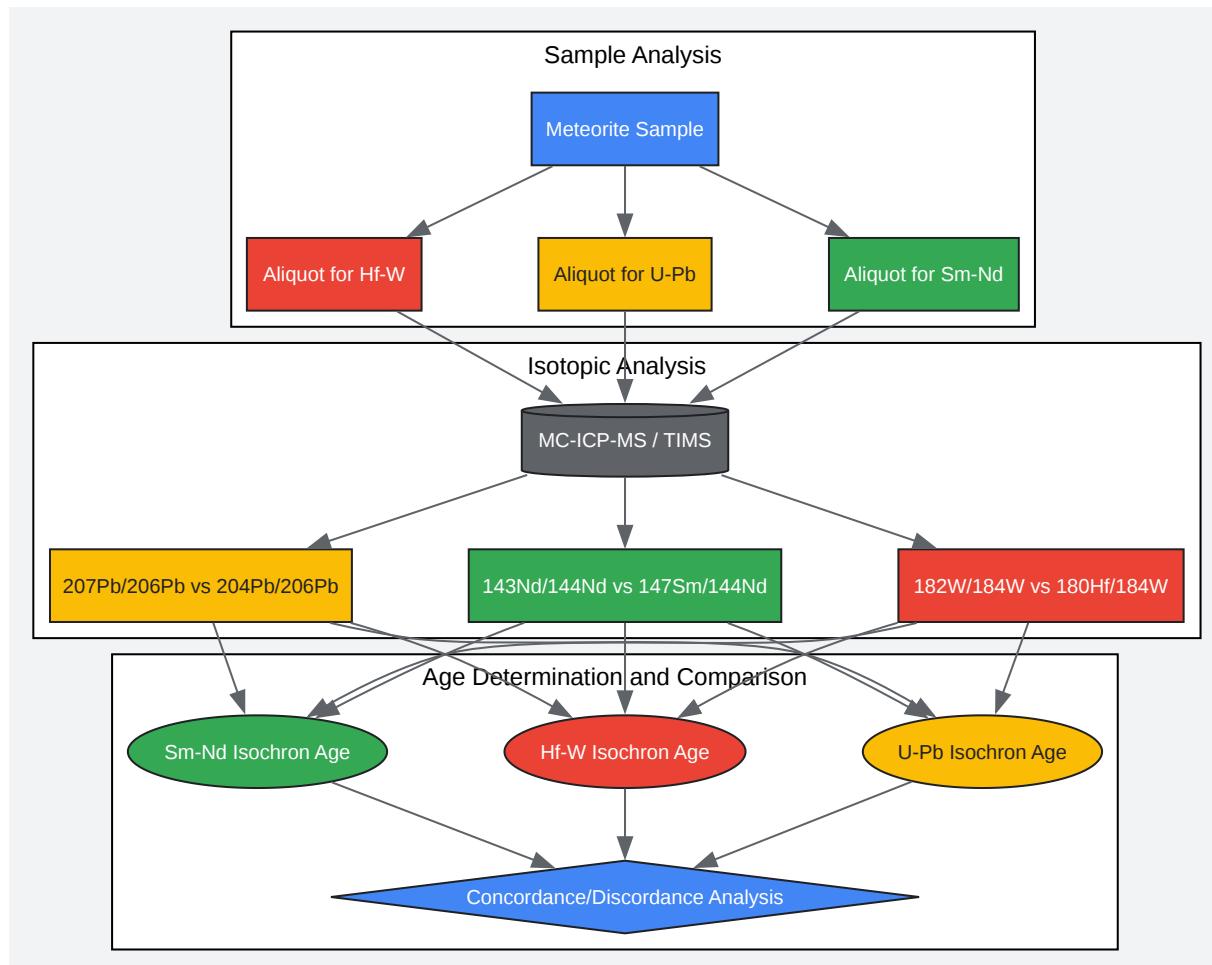
Note: The 182Hf-182W system primarily provides relative ages referenced to the initial isotopic composition of the solar system, often anchored by the U-Pb ages of CAIs. There is an excellent agreement between uranium-corrected Pb–Pb and Hf–W ages of rapidly cooled magmatic meteorites.[3] However, discrepancies can arise due to secondary disturbances of the isotopic systems or initial heterogeneities of short-lived radionuclides like 26Al.[9][10]

Mandatory Visualization Signaling Pathways and Experimental Workflows



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Caption: ^{182}Hf decay and its geochemical fractionation during planetary core formation.

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Caption: Workflow for comparing 182Hf-182W dating with other chronometers.

Experimental Protocols

A generalized overview of the methodologies for the key chronometers is provided below. Specific procedures can vary between laboratories.

182Hf-182W Isotope Analysis

- Sample Preparation: Meteorite samples are crushed into a powder. For internal isochrons, mineral separates are obtained through density and magnetic separation techniques.
- Digestion: The powdered sample or mineral separate is dissolved using a mixture of strong acids (e.g., HF-HNO₃-HClO₄) in a clean laboratory environment to minimize contamination.
[5]
- Chemical Separation: Tungsten and Hafnium are chemically separated and purified from the sample matrix using anion exchange chromatography.[5] This is a critical step to remove elements that can interfere with mass spectrometric analysis.
- Mass Spectrometry: The isotopic compositions of W and Hf are measured using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS) or Thermal Ionization Mass Spectrometer (TIMS).[11] The $^{182}\text{W}/^{184}\text{W}$ ratio is measured with high precision.
- Data Analysis: An isochron is constructed by plotting $^{182}\text{W}/^{184}\text{W}$ against $^{180}\text{Hf}/^{184}\text{W}$. The slope of this isochron is proportional to the initial $^{182}\text{Hf}/^{180}\text{Hf}$ ratio, from which the age is calculated relative to a known initial solar system value.[12]

U-Pb Geochronology

- Sample Preparation: U-bearing minerals like zircon or phosphates are separated from the meteorite sample. The grains are often imaged to identify different growth zones.
- Leaching/Abrasion: To remove areas of Pb loss, mineral grains may be chemically leached or physically abraded.
- Digestion: The mineral grains are dissolved in strong acids. A ^{202}Pb - ^{205}Pb double spike may be added to improve the precision of Pb isotope measurements.
- Chemical Separation: U and Pb are separated from the sample matrix and from each other using ion exchange chromatography.
- Mass Spectrometry: Isotopic ratios of U and Pb are measured using TIMS or MC-ICP-MS.

- Data Analysis: Ages are typically calculated from the $207\text{Pb}/206\text{Pb}$ ratio, as this "Pb-Pb age" is less sensitive to recent Pb loss. Data are often plotted on a concordia diagram to assess the degree of concordance.

Sm-Nd Geochronology

- Sample Preparation: Whole-rock powders or mineral separates (e.g., pyroxene, plagioclase) are prepared.
- Digestion: The sample is dissolved in a mixture of HF and HNO₃. A spike with known Sm and Nd isotopic composition may be added for isotope dilution analysis.
- Chemical Separation: Sm and Nd are separated from other elements, particularly other rare earth elements, using a two-step ion exchange chromatography process.[\[13\]](#)
- Mass Spectrometry: The isotopic ratios of Sm and Nd are measured using TIMS or MC-ICP-MS.
- Data Analysis: An isochron is created by plotting $143\text{Nd}/144\text{Nd}$ versus $147\text{Sm}/144\text{Nd}$. The slope of the isochron yields the age of the sample.[\[2\]](#)

Al-Mg Chronometry

- Sample Preparation: Al-rich phases such as anorthite and spinel are identified and targeted for analysis within polished sections of meteorites.
- In-situ Analysis: The $26\text{Al}-26\text{Mg}$ system is typically analyzed in-situ using a Secondary Ion Mass Spectrometer (SIMS). A primary ion beam sputters material from the sample surface, and the secondary ions are analyzed by a mass spectrometer.
- Data Analysis: An isochron is constructed by plotting the measured $26\text{Mg}/24\text{Mg}$ ratios against the $27\text{Al}/24\text{Mg}$ ratios. The slope of the isochron gives the initial $26\text{Al}/27\text{Al}$ ratio at the time of the sample's formation. This ratio is then used to calculate a relative age compared to the canonical $26\text{Al}/27\text{Al}$ ratio of CAIs.[\[14\]](#)

Conclusion

The ^{182}Hf - ^{182}W dating system is a cornerstone of early solar system chronology, providing invaluable insights into the timescales of planetary formation and differentiation. When compared with other long-lived and short-lived chronometers, it generally shows good agreement, particularly with the robust U-Pb system in undisturbed samples.^[3] Discrepancies, when they arise, often highlight complex geological histories or initial isotopic heterogeneities in the early solar nebula, providing further avenues for research. The continued refinement of analytical techniques and the cross-calibration of different chronometers will further solidify our understanding of the earliest epochs of our solar system's history.

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